

Preparation of (Rac)-Zevaquenabant Stock Solution: An Application Note

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| Compound of Interest | | |
|----------------------|---------------------|-----------|
| Compound Name: | (Rac)-Zevaquenabant | |
| Cat. No.: | B12298864 | Get Quote |

(Rac)-Zevaquenabant, also known as (Rac)-MRI-1867, is a potent dual antagonist of the cannabinoid receptor type 1 (CB1R) and inducible nitric oxide synthase (iNOS), with a Ki of 5.7 nM for CB1R.[1][2] This peripherally selective investigational drug is utilized in research exploring liver fibrosis, chronic kidney disease, obesity, and other metabolic disorders.[3][4] This document provides detailed protocols for the preparation of (Rac)-Zevaquenabant stock solutions for both in vitro and in vivo experimental use.

Quantitative Data Summary

For ease of reference, the key quantitative data for **(Rac)-Zevaquenabant** are summarized in the table below.



| Property | Value | Source |
|-------------------------|---|-----------|
| Molecular Weight | 547.98 g/mol | [1] |
| Formula | C25H21ClF3N5O2S | [1][3] |
| CAS Number | 1610420-28-4 | [1] |
| Appearance | White to off-white solid | [1] |
| K _i for CB1R | 5.7 nM | [1][2] |
| In Vitro Solubility | 50 mg/mL (91.24 mM) in DMSO | [1] |
| Powder Storage | -20°C for 3 years or 4°C for 2 years | [1] |
| Stock Solution Storage | -80°C for 6 months or -20°C for 1 month | [1][5][6] |

Experimental Protocols Preparation of (Rac)-Zevaquenabant Stock Solution for

In Vitro Use

This protocol outlines the preparation of a high-concentration stock solution in Dimethyl Sulfoxide (DMSO), suitable for most in vitro applications.

Materials:

- (Rac)-Zevaquenabant powder
- Anhydrous/newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath



Procedure:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- Weighing: Accurately weigh the desired amount of (Rac)-Zevaquenabant powder.
- Solvent Addition: Add the appropriate volume of fresh, anhydrous DMSO to achieve the
 desired concentration. For example, to prepare a 10 mM stock solution, add 1.825 mL of
 DMSO to 10 mg of (Rac)-Zevaquenabant.[1] It is crucial to use newly opened, anhydrous
 DMSO as the compound's solubility can be significantly impacted by hygroscopic (waterabsorbed) DMSO.[1]
- Dissolution:
 - Vortex the solution thoroughly to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath until it becomes clear.[1] Gentle heating may also be applied if necessary.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[1][5][6]

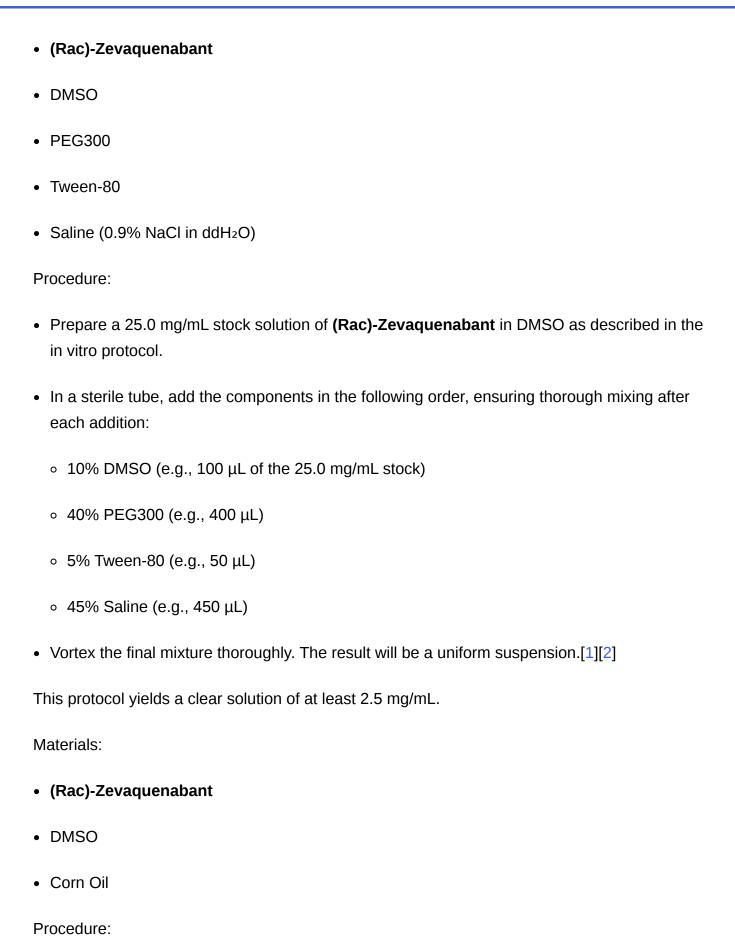
Preparation of (Rac)-Zevaquenabant Formulations for In Vivo Use

For animal studies, **(Rac)-Zevaquenabant** can be prepared as a suspension or a clear solution.

This protocol yields a 2.5 mg/mL suspended solution.

Materials:



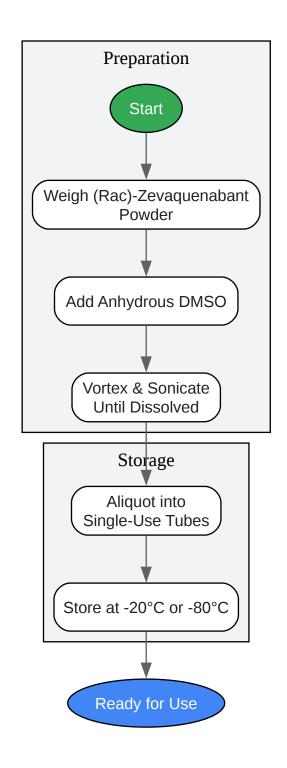




- Prepare a 25.0 mg/mL stock solution of (Rac)-Zevaquenabant in DMSO.
- Add the components in the following order in a sterile tube, mixing well after each step:
 - 10% DMSO (e.g., 100 μL of the 25.0 mg/mL stock)
 - 90% Corn Oil (e.g., 900 μL)
- Mix until a clear solution is obtained.[1][2]

Visualized Workflows and Signaling Pathways (Rac)-Zevaquenabant Stock Solution Preparation Workflow





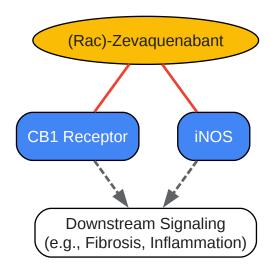
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Caption: Workflow for preparing (Rac)-Zevaquenabant DMSO stock solution.

Simplified Signaling Pathway of (Rac)-Zevaquenabant



(Rac)-Zevaquenabant functions by antagonizing the CB1 receptor, which is part of the endocannabinoid system that regulates metabolism and homeostasis.[7] It also inhibits the iNOS enzyme.



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Caption: (Rac)-Zevaquenabant inhibits both CB1R and iNOS signaling.

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